

A Researcher's Guide to Selecting Fmoc-D-Ala-OH: A Comparative Analysis

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Compound of Interest

Compound Name: Fmoc-[D]Ala-OH

Cat. No.: B613610

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For researchers, scientists, and professionals in drug development, the quality of reagents is paramount to the success of solid-phase peptide synthesis (SPPS). Fmoc-D-Ala-OH, a key building block for introducing D-alanine into peptides, is available from numerous suppliers. This guide provides an objective comparison of Fmoc-D-Ala-OH from various sources, supported by publicly available data and detailed experimental protocols for in-house verification.

The purity of Fmoc-protected amino acids is a critical factor, as impurities can lead to the formation of undesirable side-products, complicating purification and potentially compromising the biological activity of the final peptide.^[1] Common impurities include dipeptides, β -alanine derivatives, and residual starting materials, which can arise during the manufacturing process.^{[2][3][4]}

Supplier Comparison: A Data-Driven Overview

To facilitate an informed decision, the following table summarizes the product specifications for Fmoc-D-Ala-OH from several prominent suppliers based on their online product listings. It is crucial to note that lot-to-lot variability can occur, and it is always recommended to consult the Certificate of Analysis (CoA) for specific batches.

Supplier	Product Name/Brand	Purity (HPLC)	Enantiomeric Purity	Other Purity Specs	CAS Number
Sigma-Aldrich	Fmoc-D-Ala-OH, Novabiochem®	≥99.0%	≥99.5%	≥98% (TLC)	79990-15-1
Chem-Impex	Fmoc-D-alanine	≥99.5% (HPLC, Chiral purity)[5]	Not explicitly stated separately	-	79990-15-1[5]
Omizzur Biotech	Fmoc-D-Ala-OH	Provides quality analysis report (COA, MS, HPLC) upon inquiry. [6]	-	-	79990-15-1[6]
Anaspec	Fmoc-D-Ala-OH	-	-	Reagent for peptide synthesis.[7]	-
Aapptec	Fmoc-D-Ala-OH	Certificate of Analysis available.[8]	-	-	79990-15-1[8]
Santa Cruz Biotechnology	Fmoc-D-Ala-OH	-	-	For research use only.[9]	79990-15-1[9]

Note: A hyphen (-) indicates that the information was not readily available on the product webpage. Researchers should request a Certificate of Analysis for detailed specifications.

Experimental Protocols for Quality Assessment

To ensure the quality and consistency of Fmoc-D-Ala-OH, it is advisable to perform in-house quality control. Below are detailed protocols for key analytical methods.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This protocol is designed to determine the chemical purity of Fmoc-D-Ala-OH and identify potential impurities.

Objective: To quantify the purity of Fmoc-D-Ala-OH and detect related impurities.[\[1\]](#)

Materials and Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water
- Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
- Sample Solvent: Acetonitrile/Water (50:50, v/v)
- Fmoc-D-Ala-OH standard and samples from different suppliers

Procedure:

- Sample Preparation: Dissolve a known concentration of Fmoc-D-Ala-OH in the sample solvent.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 265 nm[\[10\]](#)
 - Injection Volume: 10 µL

- Gradient: A linear gradient from 30% to 100% Mobile Phase B over 20 minutes is a good starting point. This may need to be optimized depending on the specific column and system.
- Data Analysis: Integrate the peak areas of the chromatogram. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Verification

^1H NMR spectroscopy can be used to confirm the chemical structure of Fmoc-D-Ala-OH and detect impurities that may not be resolved by HPLC.

Objective: To verify the identity and structural integrity of Fmoc-D-Ala-OH.

Materials and Instrumentation:

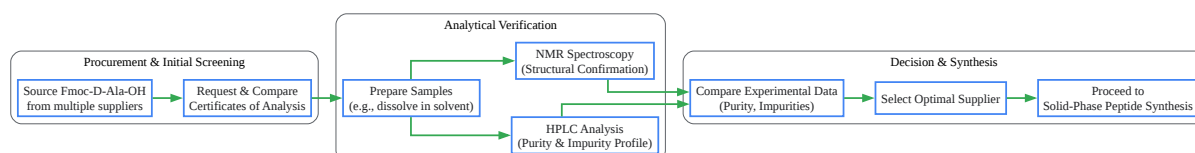
- NMR spectrometer (e.g., 300 or 400 MHz)
- NMR tubes
- Deuterated solvent (e.g., DMSO- d_6)
- Fmoc-D-Ala-OH sample

Procedure:

- Sample Preparation: Dissolve a small amount of the Fmoc-D-Ala-OH sample in the deuterated solvent.
- Data Acquisition: Acquire the ^1H NMR spectrum according to the instrument's standard procedures.
- Data Analysis: Compare the obtained spectrum with a reference spectrum or expected chemical shifts. Key signals to look for in DMSO- d_6 include a doublet for the methyl group around 1.3 ppm, a multiplet for the alpha-proton around 4.0 ppm, and characteristic aromatic signals for the Fmoc group between 7.3 and 7.9 ppm.[\[11\]](#)

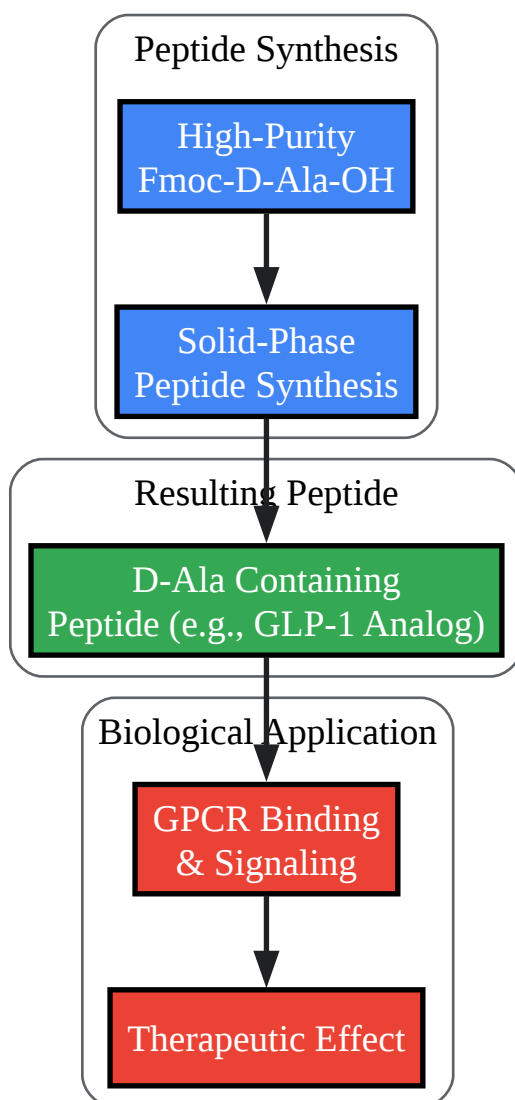
Visualizing Experimental and Logical Workflows

To better illustrate the processes involved in selecting and verifying Fmoc-D-Ala-OH, the following diagrams are provided.



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Caption: Workflow for comparing Fmoc-D-Ala-OH from different suppliers.



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Caption: Relevance of Fmoc-D-Ala-OH purity in therapeutic peptide development.

Conclusion

The selection of a high-quality Fmoc-D-Ala-OH is a critical first step in the synthesis of peptides containing D-alanine. While suppliers provide initial specifications, independent verification through methods like HPLC and NMR is highly recommended to ensure the purity and identity of the reagent. By following a systematic approach of comparing supplier data and conducting in-house quality control, researchers can minimize the risk of synthesis failure and ensure the

integrity of their final peptide products. This diligence is particularly crucial in the development of therapeutic peptides where purity is directly linked to efficacy and safety.

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